

Technical Guide: 2-(4-morpholin-4-ylphenyl)acetic Acid Derivatives Discovery

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Compound of Interest

Compound Name: 2-(4-morpholin-4-ylphenyl)acetic Acid

CAS No.: 26577-57-1

Cat. No.: B1351122

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Scaffold Architecture, Synthetic Protocols, and Medicinal Chemistry Applications

Executive Summary & Strategic Rationale

In modern medicinal chemistry, **2-(4-morpholin-4-ylphenyl)acetic acid** (CAS 26577-57-1) represents a "privileged scaffold" that bridges the gap between lipophilic aromatic cores and polar, solubility-enhancing termini. Unlike simple phenylacetic acids (e.g., Diclofenac precursors), the incorporation of the para-morpholine moiety fundamentally alters the physicochemical profile, offering a built-in hydrogen bond acceptor and a solubility handle (for the conjugate acid) without introducing excessive metabolic liability.

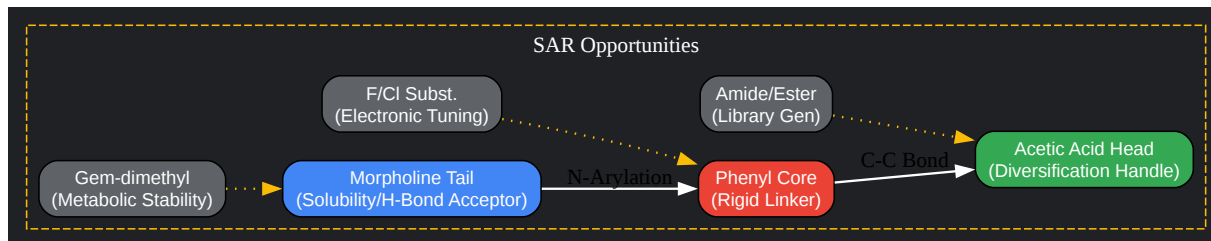
This guide details the technical discovery pipeline for this scaffold, moving from robust synthesis to library generation and biological validation. It is designed for medicinal chemists seeking to utilize this moiety as a linker in Fragment-Based Drug Discovery (FBDD) or as a core pharmacophore in kinase and coagulation factor inhibitor programs.

Scaffold Architecture & Pharmacophore Analysis[1][2][3]

The utility of this scaffold lies in its tripartite structure. Understanding these regions is critical for rational derivatization.

Structural Zones

- The Morpholine Tail (Solubility & Interaction):
 - Function: Acts as a solvent-exposed solubilizing group.
 - Interaction: The ether oxygen often serves as a hydrogen bond acceptor (HBA) in the kinase hinge region or solvent front.
 - Metabolism: Susceptible to oxidative metabolism (N-dealkylation or ring opening); often blocked by gem-dimethyl or deuterium substitution.
- The Phenyl Linker (Geometry):
 - Function: Provides a rigid
-system spacer.
 - Substitution: Ortho-substitution relative to the acetic acid can induce atropisomerism or lock conformation.
- The Acetic Acid Head (Coupling Vector):
 - Function: The primary handle for diversification via amide coupling or esterification.
 - Reactivity: High
character at the
-carbon allows for further functionalization (e.g.,
-methylation to block metabolism).



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Figure 1: Pharmacophore dissection of the scaffold showing key regions for SAR exploration.

Synthetic Pathways: Industrial vs. Discovery

The synthesis of **2-(4-morpholin-4-ylphenyl)acetic acid** requires choosing between scalability (Industrial) and flexibility (Discovery).

Route A: The Willgerodt-Kindler Reaction (Scalable/Industrial)

For multi-gram to kilogram scale preparation of the parent acid, the Willgerodt-Kindler reaction is the standard. It avoids expensive transition metals but requires harsh conditions.

- Starting Material: 4-Morpholinoacetophenone.
- Reagents: Sulfur (S), Morpholine, followed by hydrolysis (H_2O / AcOH).
- Mechanism: Migration of the carbonyl functionality to the terminal carbon via a thioamide intermediate.

Route B: Palladium-Catalyzed Buchwald-Hartwig (Discovery/Library)

For generating derivatives (e.g., introducing substituents on the phenyl ring), the Pd-catalyzed C-N coupling is superior due to its tolerance of functional groups.

- Starting Material: 4-Bromophenylacetic acid esters.
- Reagents: Morpholine,
, XPhos or BINAP,
.
- Advantage: Allows late-stage introduction of the morpholine ring onto complex cores.

Comparative Analysis Table

Feature	Willgerodt-Kindler (Route A)	Buchwald-Hartwig (Route B)
Primary Use	Bulk synthesis of parent acid	Library generation / SAR exploration
Cost	Low (Sulfur/Acid)	High (Pd Catalysts/Ligands)
Conditions	Harsh (Reflux, Strong Acid)	Mild (C, Weak Base)
Substrate Scope	Limited (requires acetophenone)	Broad (Aryl halides)
Atom Economy	Low (Sulfur waste)	Moderate

Detailed Experimental Protocol: Route B (Buchwald-Hartwig)

This protocol describes the coupling of ethyl 2-(4-bromophenyl)acetate with morpholine to yield the ester precursor, followed by mild hydrolysis. This method ensures high purity for biological screening.

Step 1: C-N Cross-Coupling

Objective: Install the morpholine ring.

- Preparation: In a glovebox or under Argon stream, charge a reaction vial with:
 - Ethyl 2-(4-bromophenyl)acetate (1.0 equiv, 1.0 mmol)
 - Morpholine (1.2 equiv, 1.2 mmol)
 - (1.4 equiv, dry)
 - (2 mol%)
 - XPhos (4 mol%)
- Solvent: Add anhydrous Toluene or 1,4-Dioxane (5 mL/mmol). Note: Dioxane is preferred if solubility is an issue.
- Reaction: Seal the vial and heat to 100°C for 12–16 hours. Monitor by LC-MS (Target M+H: ~250.1).
- Workup: Cool to RT. Filter through a Celite pad to remove inorganic salts and Pd black. Wash with EtOAc.^{[1][2]} Concentrate the filtrate.
- Purification: Flash column chromatography (Hexane:EtOAc 4:1). The product is typically a pale yellow oil/solid.

Step 2: Ester Hydrolysis

Objective: Reveal the free carboxylic acid.

- Reaction: Dissolve the intermediate ester in THF:MeOH:Water (3:1:1). Add LiOH.H₂O (3.0 equiv). Stir at RT for 4 hours.
- Workup: Acidify carefully with 1N HCl to pH ~4. The zwitterionic nature of the product (morpholine amine + carboxylic acid) means isoelectric precipitation is often possible.
- Isolation: Extract with EtOAc or DCM. Critical: If the product remains in the aqueous phase due to polarity, use n-Butanol extraction or lyophilize and purify via reverse-phase prep-HPLC.

Medicinal Chemistry Strategies (SAR)

Once the core is synthesized, the focus shifts to derivatization.

Strategy 1: The "Head" (Acid Modifications)

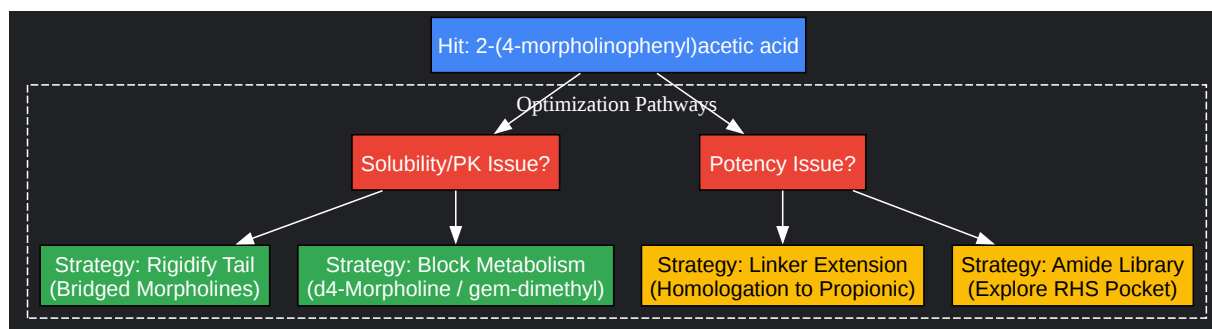
The acetic acid moiety is rarely the final drug; it is a linker.

- Amide Coupling: React with primary/secondary amines using HATU/DIPEA. This is the primary vector for exploring the "Right-Hand Side" (RHS) of the binding pocket.
- Bioisosteres: Convert the acid to a tetrazole or hydroxamic acid (for HDAC inhibition potential).

Strategy 2: The "Tail" (Morpholine Analogs)

If the morpholine ring causes metabolic liability (e.g., rapid clearance):

- Bridged Systems: Replace morpholine with 2-oxa-5-azabicyclo[2.2.1]heptane to reduce conformational entropy.
- Electronic Tuning: Use 2,6-dimethylmorpholine to sterically hinder N-dealkylation.



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Figure 2: Decision tree for optimizing the scaffold based on biological feedback.

Biological Applications & Case Studies

Case Study: Factor Xa Inhibition

Research into anticoagulants (e.g., Rivaroxaban analogs) often utilizes the 4-morpholinophenyl moiety. The acetic acid derivative serves as a precursor to the central amide linker found in many Factor Xa inhibitors.

- Mechanism: The morpholine ring binds in the S4 pocket of the enzyme, while the phenyl ring interacts with the S1-S4 tunnel.
- Validation: Derivatives should be screened in a chromogenic Factor Xa assay.

Case Study: Kinase Inhibition (Hinge Binding)

In certain kinase inhibitors, the morpholine oxygen acts as a hinge binder.

- Design: The acetic acid is coupled to an aminopyrimidine or quinazoline.
- Assay: Standard ATP-competitive kinase screens (e.g., against PI3K or mTOR pathways).

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